

Application Notes & Protocols: Design and Fabrication of Thulium-Doped Fiber Amplifiers (TDFAs)

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Compound of Interest		
Compound Name:	Thulium	
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Audience: Researchers, Scientists, and Professionals in Photonics and Optical Communications.

These application notes provide a comprehensive overview of the design principles, fabrication methodologies, and characterization of **Thulium**-Doped Fiber Amplifiers (TDFAs). The content is intended to serve as a practical guide for researchers and scientists working on the development of advanced fiber optic systems.

Introduction to Thulium-Doped Fiber Amplifiers

Thulium-doped fiber amplifiers (TDFAs) are optical amplifiers that utilize silica or other host glass fibers doped with trivalent **thulium** ions (Tm^{3+}) as the gain medium. They are of significant interest due to their broad amplification bandwidth, particularly in the short-wavelength infrared (SWIR) region, from approximately 1700 nm to 2100 nm[1]. This spectral range is crucial for a variety of applications, including telecommunications, high-power fiber lasers, medical procedures, and light detection and ranging (LIDAR) systems[2]. The remarkably broad emission spectrum of the ${}^3F_4 - {}^3H_6$ transition in Tm-doped silica covers about 30 THz, offering a substantial advantage over the ~15 THz offered by Erbium-doped fiber amplifiers (EDFAs)[1].

Design and Fabrication of Thulium-Doped Fibers



The performance of a TDFA is fundamentally dependent on the quality and composition of the **thulium**-doped fiber. The Modified Chemical Vapor Deposition (MCVD) process, often in conjunction with solution doping, is a common method for fabricating high-quality TDFs[3].

Core Composition

The composition of the fiber core is critical for achieving efficient amplification. Key components include:

- **Thulium** (Tm³⁺): The active gain medium. Higher concentrations are often desired for high-power applications to facilitate efficient "two-for-one" cross-relaxation when pumped at ~790 nm[2][3].
- Aluminum Oxide (Al₂O₃): Co-doping with alumina is crucial for several reasons. It helps to reduce Tm³⁺ ion clustering, increases the solubility of rare-earth ions in the silica matrix, and broadens the gain spectrum[3][4].
- Silica (SiO₂): The primary host material for the fiber.

Fabrication Protocol: Modified Chemical Vapor Deposition (MCVD) with Solution Doping

This protocol outlines the key steps in fabricating a **thulium**-doped fiber preform using a hybrid MCVD and solution doping technique[2][3].

- Substrate Tube Preparation: A high-purity silica substrate tube (e.g., Suprasil F300) is thoroughly cleaned and mounted on an MCVD lathe[2].
- Cladding Deposition: Several layers of silicon dioxide (SiO₂) are deposited on the inner surface of the rotating substrate tube by the reaction of silicon tetrachloride (SiCl₄) in an oxygen atmosphere at high temperatures[2].
- Porous Soot Deposition: A porous core layer (soot) is deposited inside the tube. This layer's
 composition is tailored to include precursors for alumina, which can be introduced in the
 vapor phase[3][4]. The deposition temperature is carefully controlled to maintain the porosity
 of this layer.



- Solution Doping: The substrate tube is removed from the lathe and soaked in an aqueous or alcoholic solution containing a **thulium** salt, typically **thulium** chloride (TmCl₃)[2]. The porous soot layer absorbs the **thulium**-containing solution.
- Dehydration: The soaked preform is re-mounted on the lathe and subjected to a thorough dehydration process to minimize the presence of hydroxyl (OH⁻) groups, which can quench the fluorescence of the **thulium** ions and introduce signal loss[5].
- Sintering and Core Consolidation: The porous, doped layer is sintered into a solid glass layer by traversing a high-temperature hot zone along the tube.
- Preform Collapse: The temperature is further increased to collapse the tube into a solid rod, known as a preform.
- Fiber Drawing: The preform is transferred to a fiber drawing tower, where it is heated in a furnace, and a fiber with the desired diameter is drawn. A low-index polymer coating is typically applied during the drawing process to create a double-cladding structure, which is essential for high-power applications[5].

Pumping Schemes for TDFAs

The choice of pumping scheme is a critical design parameter that significantly influences the performance and cost of the TDFA[6]. Different pumping configurations and wavelengths are employed to excite the **thulium** ions and achieve population inversion.

Pumping Wavelengths and Mechanisms

- ~790 nm Pumping: This is a highly efficient scheme for high-power TDFAs. It utilizes a "two-for-one" cross-relaxation process where one pump photon excites two thulium ions to the upper laser level, potentially leading to quantum efficiencies approaching 200%[2][3].
- ~1560 nm In-Band Pumping: This scheme directly excites the ³F₄ manifold of the **thulium** ions. It is a common choice for telecommunication applications and has been shown to provide high gain and low noise figures[7].
- Dual-Wavelength Pumping: Combining multiple pump wavelengths (e.g., 791 nm, 1240 nm, and 1560 nm) can significantly broaden the gain bandwidth of the TDFA. Different dual-



wavelength schemes are also explored to optimize performance in the S-band[8][9].

Pumping Configurations

The physical arrangement of the pump source relative to the **thulium**-doped fiber also affects performance.

- Forward Pumping: The pump and signal propagate in the same direction.
- Backward Pumping: The pump and signal propagate in opposite directions.
- Bidirectional Pumping: The fiber is pumped from both ends. This can lead to a more uniform gain distribution along the fiber.
- Dual-Stage Pumping: This configuration involves two separate gain stages, which can achieve very high gain[6].

Performance Characteristics of TDFAs

The performance of a TDFA is evaluated based on several key parameters. The following tables summarize typical performance characteristics reported in the literature.



Parameter	Value	Pumping Scheme	Reference
Peak Small Signal Gain	>35 dB	Not Specified	[1][10]
47.07 dB	Bidirectional	[6]	
60.01 dB	Dual-Stage	[6]	
Noise Figure	As low as 5 dB	Not Specified	[1][10]
Saturated Output Power	1.2 W	Not Specified	[1][10]
>20 W	793 nm	[7]	
Amplification Bandwidth	>100 nm	Not Specified	[1][10]
Slope Efficiency	50%	Not Specified	[1][10]
>70%	~790 nm	[3][4]	

Table 1: Summary of TDFA Performance Characteristics.

Fiber Parameter	Value	Reference
Thulium Concentration	2 wt% - 6 wt%	[3]
~40 ppm mol	[11]	
Substrate Tube OD/ID	20/16 mm	[2]
Core Radius	2.3 μm	[11]
Numerical Aperture (NA)	0.22 (with fluorinated silica)	[5]
0.48 (with low index acrylate coating)	[5]	
³ H ₄ Level Lifetime	58 μs	[11]
³ F ₄ Level Lifetime	540 μs	[11]



Table 2: Typical Thulium-Doped Fiber Parameters.

Experimental ProtocolsProtocol for TDFA Characterization

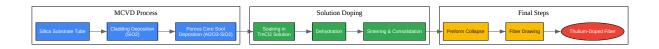
This protocol describes a general procedure for measuring the gain and noise figure of a TDFA.

- Experimental Setup:
 - A tunable laser source to provide the input signal.
 - An optical isolator to prevent back-reflections.
 - A wavelength division multiplexer (WDM) to combine the signal and pump light.
 - The thulium-doped fiber as the gain medium.
 - A pump laser diode at the desired wavelength.
 - An optical spectrum analyzer (OSA) to measure the output spectrum.
 - An optical power meter (OPM) for power measurements.
- Gain Measurement:
 - Measure the input signal power (P_in) at the desired wavelength using the OPM.
 - Inject the signal and the pump light into the TDFA.
 - Measure the amplified output signal power (P out) using the OSA.
 - Calculate the gain in dB: Gain (dB) = 10 * log10(P out / P in).
 - Repeat for different signal wavelengths to obtain the gain spectrum.
- Noise Figure (NF) Measurement:
 - The noise figure is typically measured using the OSA based on the amplified spontaneous emission (ASE) level relative to the signal gain.



- NF (dB) = P_ASE / (G * h * v * B_o)
 - Where P_ASE is the ASE power in a given optical bandwidth, G is the gain, h is Planck's constant, v is the optical frequency, and B_o is the optical bandwidth.
- Most modern OSAs have built-in functions for automated NF measurements.

Visualizations TDFA Fabrication Workflow

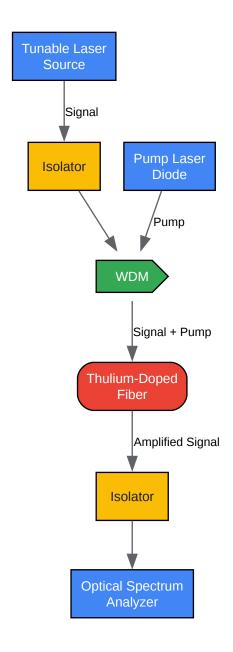


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Caption: Workflow for MCVD and solution doping fabrication of TDFs.

TDFA Experimental Setup



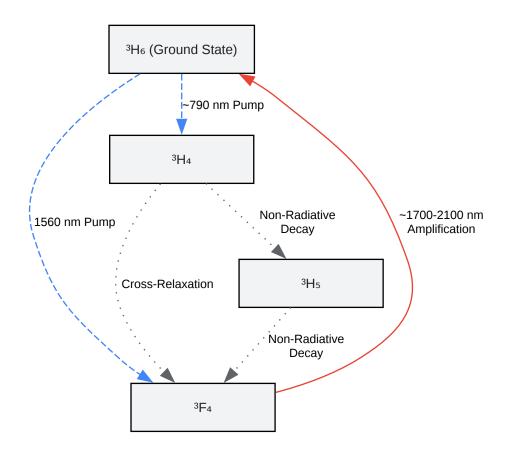


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Caption: A typical experimental setup for TDFA characterization.

Thulium Ion Energy Levels and Pumping





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Caption: Simplified energy level diagram for **Thulium** ions.

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